

# Application Notes and Protocols for Butyloctylmagnesium

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## Compound of Interest

Compound Name: Butyloctylmagnesium

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This document provides detailed application notes and protocols for the safe handling and storage of **butyloctylmagnesium**. **Butyloctylmagnesium** is a pyrophoric and water-reactive organometallic reagent, demanding rigorous adherence to safety procedures to prevent fire, explosion, and chemical burns.[1][2] These guidelines are intended for use by trained personnel in a controlled laboratory environment.

## Hazard Summary and Chemical Properties

**Butyloctylmagnesium** is highly reactive and poses several significant hazards:

- **Pyrophoric:** Spontaneously ignites upon contact with air.[2]
- **Water-Reactive:** Reacts violently with water and moisture, releasing flammable gases that can spontaneously ignite.[2]
- **Corrosive:** Causes severe skin burns and eye damage.[2]

Due to these properties, all handling and storage procedures must be conducted under an inert atmosphere (e.g., nitrogen or argon).[1][3]

Chemical Information:

Property	Value	Source
Chemical Name	Butyloctylmagnesium	[2]
CAS Number	69929-18-6	[2][4]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> Mg	[2][4]
Molecular Weight	194.65 g/mol	[4]

## Storage Procedures

Proper storage of **butyloctylmagnesium** is critical to maintain its integrity and prevent hazardous situations.

Storage Parameter	Recommendation	Rationale
Atmosphere	Under a dry, inert atmosphere (e.g., nitrogen or argon).	To prevent reaction with air and moisture, which can lead to ignition.[1][3]
Temperature	Store in a cool, dry, and well-ventilated place.	To minimize decomposition and pressure buildup. Specific temperature ranges are not widely available, but refrigeration is common for reactive organometallics.
Container	Store in the original, tightly sealed container.	To prevent contamination and ensure proper containment.
Location	Store in a designated area for pyrophoric reagents, away from incompatible materials.	To segregate from ignition sources, water, oxidizing agents, and other incompatible chemicals.
Labeling	Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.	For clear identification and communication of hazards.

## Handling Procedures

All manipulations of **butyloctylmagnesium** must be performed by trained personnel using appropriate engineering controls and personal protective equipment.

## Personal Protective Equipment (PPE)

A comprehensive set of PPE is mandatory when handling **butyloctylmagnesium**.

PPE Item	Specification	Purpose
Eye Protection	Chemical splash goggles and a face shield.	To protect against splashes and chemical burns to the eyes and face.[5]
Hand Protection	Flame-resistant (e.g., Nomex®) outer gloves over chemical-resistant inner gloves (e.g., nitrile).	To provide both fire protection and chemical resistance.[1]
Body Protection	A flame-resistant lab coat, fully buttoned.	To protect the skin from fire and chemical splashes.[1][5]
Footwear	Closed-toe, closed-heel shoes made of a non-porous material.	To protect the feet from spills.[1]

## Engineering Controls

- Fume Hood or Glovebox: All manipulations must be conducted in a certified chemical fume hood or a glovebox with an inert atmosphere.[5]
- Inert Atmosphere: A reliable source of dry nitrogen or argon gas is required for purging and blanketing.
- Safety Equipment: A Class D fire extinguisher (for combustible metals), an eyewash station, and a safety shower must be readily accessible.

## Experimental Protocols

## Protocol for Transferring Butyloctylmagnesium Solution

This protocol describes the transfer of a **butyloctylmagnesium** solution from a Sure/Seal™ bottle to a reaction flask using a double-tipped needle technique.

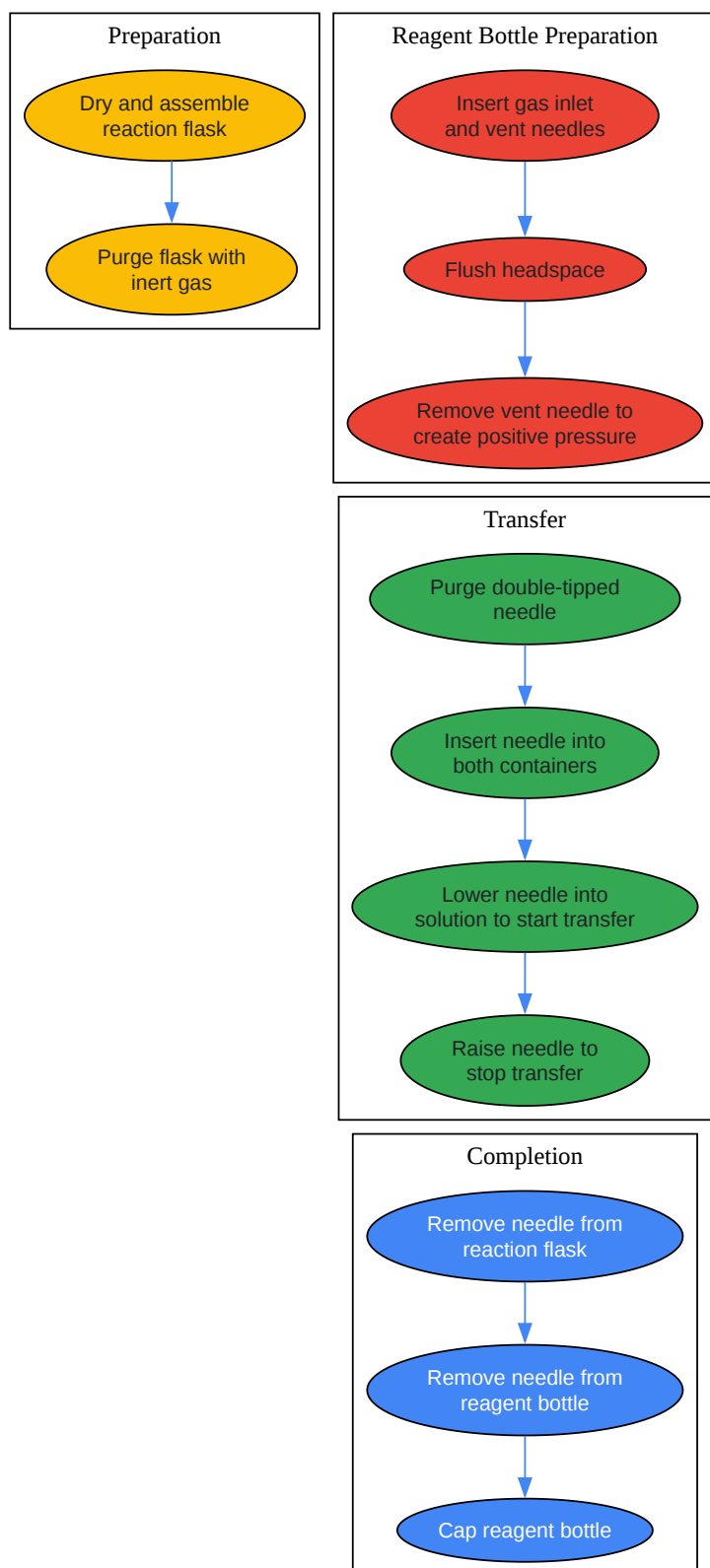
### Materials:

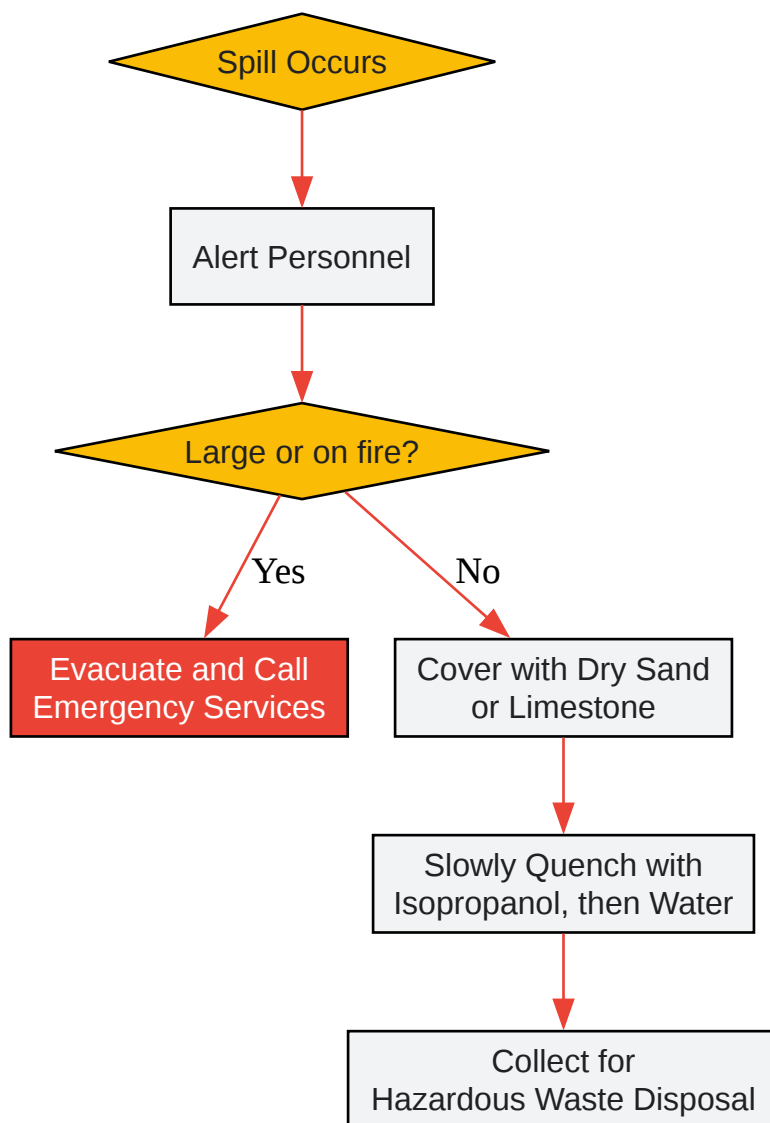
- Sure/Seal™ bottle of **butyloctylmagnesium** solution
- Dry, nitrogen-flushed reaction flask with a rubber septum
- Double-tipped needle (cannula)
- Nitrogen or argon gas source with a bubbler
- Syringes and needles for inert gas handling

### Procedure:

- Preparation:
  - Ensure the reaction flask is thoroughly dried and assembled with a magnetic stir bar and a rubber septum.
  - Purge the reaction flask with dry nitrogen or argon for at least 15 minutes.
  - Set up a nitrogen/argon inlet to the reaction flask, connected to a bubbler to maintain a positive pressure of inert gas.
- Pressurizing the Reagent Bottle:
  - Carefully remove the plastic cap from the Sure/Seal™ bottle.
  - Insert a needle connected to the nitrogen/argon source through the septum of the reagent bottle.
  - Insert a second needle through the septum to act as a vent.

- Gently flush the headspace of the bottle with the inert gas for a few minutes, then remove the vent needle. This will create a slight positive pressure in the bottle.
- Transfer:
  - Purge the double-tipped needle with inert gas by inserting one end into the headspace of the nitrogen-flushed reaction flask.
  - Insert the other end of the double-tipped needle through the septum into the headspace of the reagent bottle.
  - Lower the end of the needle in the reagent bottle into the solution.
  - The positive pressure in the reagent bottle will push the solution through the needle into the reaction flask.
  - To stop the transfer, raise the needle above the liquid level in the reagent bottle.
- Completion:
  - Once the desired amount of reagent is transferred, remove the double-tipped needle from the reaction flask first, and then from the reagent bottle.
  - Replace the plastic cap on the Sure/Seal™ bottle.
  - The transferred **butyloctylmagnesium** is now ready for use in the reaction.





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## References

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